

Application Note: Standard Operating Procedure for Handling and Storage of Ambuside

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Compound of Interest

Compound Name: Ambuside

Cat. No.: B049381

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Introduction

Ambuside is a potent, synthetic small molecule inhibitor of the novel kinase XYZ-1, currently under investigation for oncological applications. Due to its chemical nature, **Ambuside** is highly sensitive to moisture, light, and repeated temperature fluctuations.[1] This document provides a standardized procedure for the safe handling, storage, and preparation of **Ambuside** to ensure compound integrity, experimental reproducibility, and personnel safety. Adherence to this protocol is mandatory for all personnel working with this compound.

Health and Safety

Ambuside is a potent pharmaceutical compound with undetermined long-term toxicological effects.[2] All handling of the solid compound must be performed in a certified chemical fume hood or a ventilated balance enclosure to minimize inhalation risk.[2][3][4] Standard personal protective equipment (PPE), including a lab coat, safety glasses, and nitrile gloves, is required at all times. Consult the Material Safety Data Sheet (MSDS) before beginning any work.

Receiving and Storage of Solid Compound

3.1 Initial Receipt:

- Upon receipt, inspect the packaging for any signs of damage.

- The vial containing solid **Ambuside** is shipped in a sealed, desiccated, and light-protected container. Do not open the outer packaging until ready to use.
- Log the receipt date and batch number in the laboratory's chemical inventory system.

3.2 Storage Conditions:

- Store the vial of solid **Ambuside** under the conditions specified in Table 1.
- The compound is hygroscopic; store in a desiccator to prevent moisture absorption.^[5]
- The compound is photosensitive; the storage vial must be amber or wrapped in aluminum foil to protect from light.^[6]

Quantitative Data Summary

Table 1: Recommended Storage Conditions and Stability

Form	Storage Temperature	Relative Humidity	Light Condition	Purity after 6 Months	Notes
Solid Powder	-20°C	< 30% (Desiccated)	Dark	> 99%	Recommended for long-term storage.
Solid Powder	4°C	< 30% (Desiccated)	Dark	> 97%	Acceptable for short-term storage (< 1 month).
DMSO Stock (10 mM)	-80°C	N/A	Dark	> 98%	Recommended for stock solutions. Avoid > 5 freeze-thaw cycles.
DMSO Stock (10 mM)	-20°C	N/A	Dark	> 95%	Acceptable for working aliquots (< 2 weeks).

Stability data is based on accelerated stability studies. Purity was assessed by HPLC.[\[1\]](#)

Table 2: Solubility Profile

Solvent	Maximum Solubility (at 25°C)	Appearance
DMSO	150 mM	Clear, colorless solution
Ethanol (95%)	10 mM	Clear, colorless solution
PBS (pH 7.4)	< 0.1 mM	Suspension

Experimental Protocols

Protocol 5.1: Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution from solid **Ambuside** (Molecular Weight: 452.5 g/mol).

Materials:

- **Ambuside**, solid powder (in vial)
- Anhydrous DMSO (Biotech Grade)
- Analytical balance
- Calibrated micropipettes
- Sterile, amber 1.5 mL microcentrifuge tubes
- Vortex mixer

Procedure:

- Equilibration: Allow the vial of solid **Ambuside** to equilibrate to room temperature for at least 20 minutes before opening. This prevents condensation of atmospheric moisture onto the cold powder.^[7]
- Calculation: Calculate the mass of **Ambuside** required. To prepare 1 mL of a 10 mM solution:
 - $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{MW (g/mol)} \times 1000 \text{ (mg/g)}$
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 452.5 \text{ g/mol} \times 1000 \text{ mg/g} = 4.525 \text{ mg}$
- Weighing: In a chemical fume hood, carefully weigh 4.525 mg of **Ambuside** powder into a sterile, amber microcentrifuge tube.
- Dissolution: Add 1.0 mL of anhydrous DMSO to the tube containing the powder.^[7]

- **Mixing:** Cap the tube tightly and vortex for 2 minutes or until all solid is completely dissolved. Visually inspect to ensure no particulates remain.[\[7\]](#)
- **Aliquoting:** To prevent degradation from repeated freeze-thaw cycles, immediately aliquot the stock solution into single-use volumes (e.g., 20 μ L) in sterile, amber microcentrifuge tubes.[\[7\]](#)
- **Labeling & Storage:** Clearly label each aliquot with the compound name, concentration (10 mM), solvent (DMSO), preparation date, and batch number. Store aliquots at -80°C as specified in Table 1.

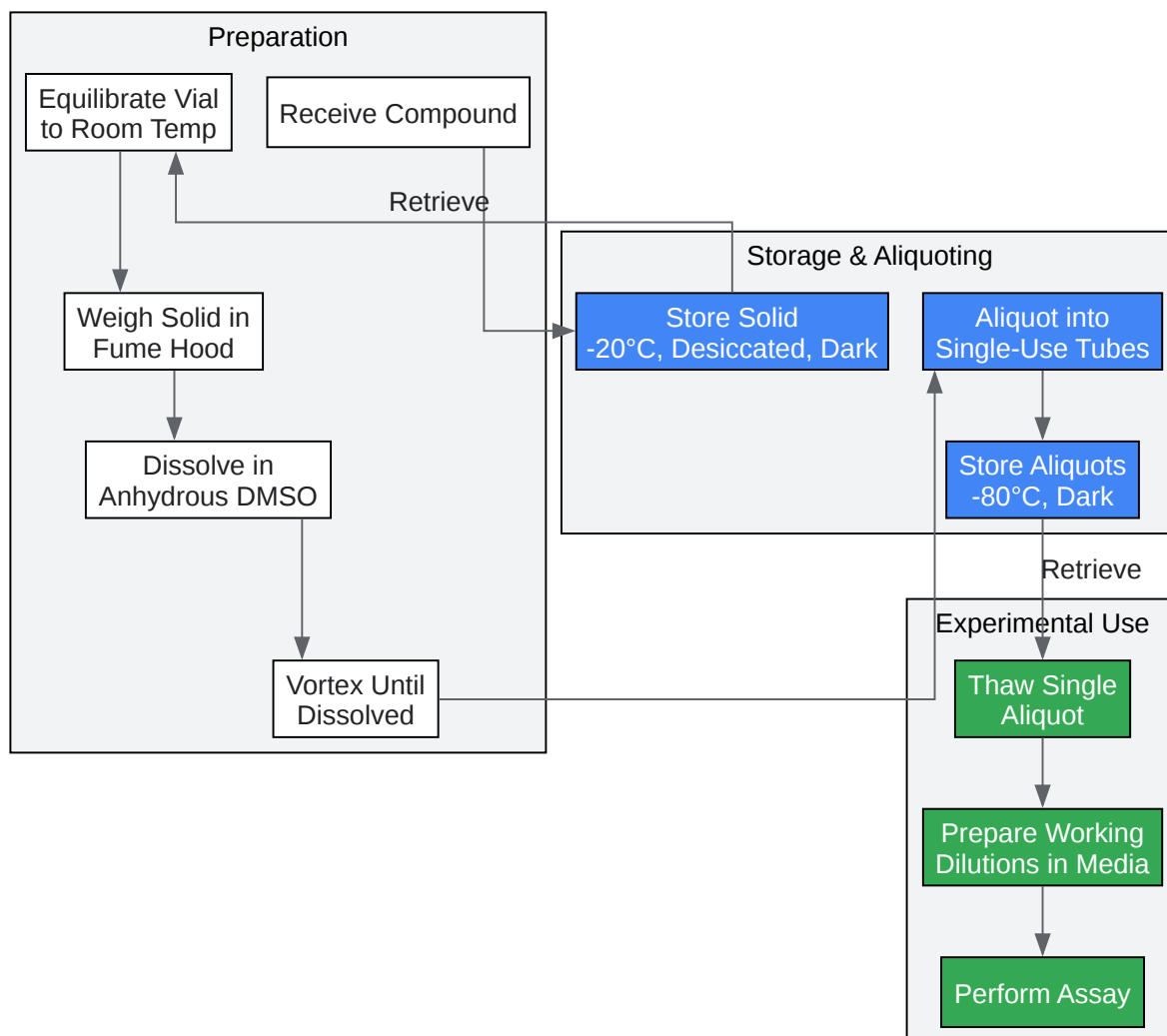
Protocol 5.2: Preparation of Working Solutions for Cell-Based Assays

Procedure:

- Retrieve a single-use aliquot of 10 mM **Ambuside** stock from -80°C storage.
- Thaw the aliquot at room temperature.
- Perform serial dilutions in the appropriate cell culture medium to achieve the final desired concentrations for the experiment.
- Use the prepared working solutions immediately. Do not store diluted aqueous solutions.

Visualizations and Workflows

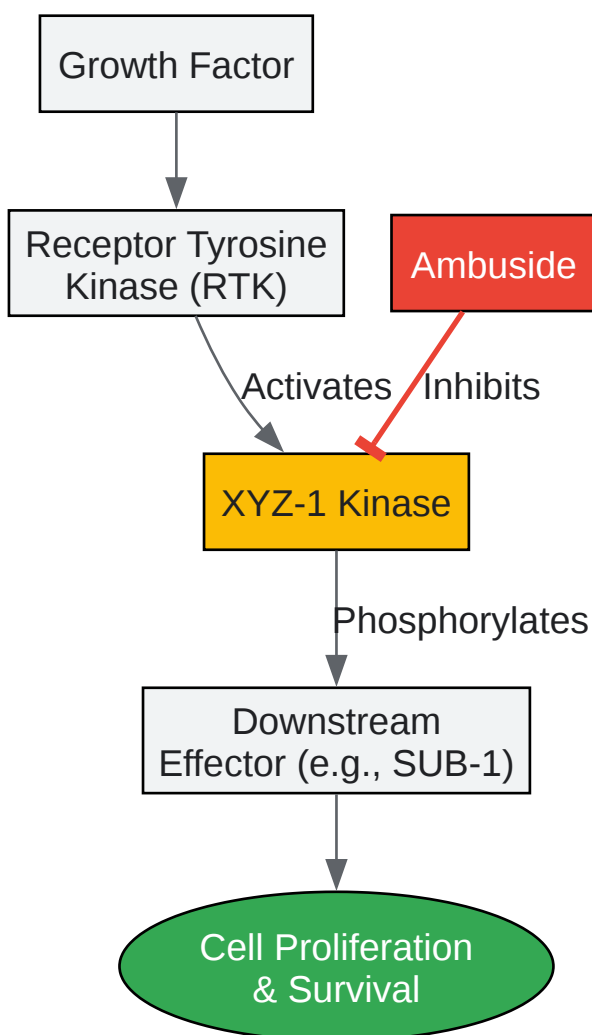
Diagram 1: Ambuside Handling and Stock Preparation Workflow



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Caption: Workflow for receiving, storing, and preparing **Ambuside** solutions.

Diagram 2: Hypothetical XYZ-1 Signaling Pathway



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Caption: **Ambuside** inhibits the hypothetical XYZ-1 kinase signaling pathway.

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